

A Comprehensive Technical Guide to the Physicochemical Properties of 2-Bromobenzotrifluoride

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Compound of Interest

Compound Name: 2-Bromobenzotrifluoride

Cat. No.: B1265661

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physicochemical properties of **2-Bromobenzotrifluoride** (CAS No. 392-83-6), a versatile building block in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals. This document consolidates key data into a structured format, outlines general experimental protocols for property determination, and presents a logical workflow for these analyses.

Core Physicochemical Data

The following tables summarize the key quantitative physicochemical properties of **2-Bromobenzotrifluoride**.

Table 1: General and Molecular Properties

Property	Value	Source(s)
Molecular Formula	C ₇ H ₄ BrF ₃	[1][2]
Molecular Weight	225.01 g/mol	[1][2]
Appearance	Clear, colorless to pale-yellow or brown liquid	[1]
CAS Number	392-83-6	[1][3]

Table 2: Physical and Chemical Properties

Property	Value	Conditions	Source(s)
Density	1.652 g/mL	at 25 °C	[3]
Boiling Point	167-168 °C	(lit.)	
Melting Point	Not available	-	
Refractive Index	1.482	n ₂₀ /D (lit.)	[3]
Solubility	Insoluble in water; Soluble in organic solvents.	Room Temperature	[4][5]
Flash Point	52 °C (125.6 °F)	closed cup	

Experimental Protocols

Detailed experimental methodologies for determining the key physicochemical properties of liquid compounds like **2-Bromobenzotrifluoride** are outlined below. These are generalized protocols and may require optimization for this specific substance.

Determination of Density

The density of a liquid can be determined using a pycnometer or a digital density meter.

- Preparation: The pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed (m_1).

- Calibration: The pycnometer is filled with a reference liquid of known density (e.g., deionized water) at a specific temperature (e.g., 25 °C), and its mass is weighed (m_2). The volume of the pycnometer (V) is calculated.
- Measurement: The pycnometer is emptied, dried, and filled with **2-Bromobenzotrifluoride** at the same temperature. Its mass is then weighed (m_3).
- Calculation: The density (ρ) of the sample is calculated using the formula: $\rho = (m_3 - m_1) / V$.

Determination of Boiling Point

The boiling point can be determined by distillation or using a micro-boiling point apparatus.^[6]

- Apparatus Setup: A small quantity of **2-Bromobenzotrifluoride** is placed in a distillation flask or a small test tube. A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation apparatus or just above the liquid surface in the micro setup.
- Heating: The sample is heated gently.
- Observation: The temperature at which the liquid boils and its vapor condenses on the thermometer bulb, resulting in a stable temperature reading, is recorded as the boiling point.^[6]

Determination of Refractive Index

A refractometer (e.g., an Abbé refractometer) is used to measure the refractive index.

- Calibration: The refractometer is calibrated using a standard liquid with a known refractive index.
- Sample Application: A few drops of **2-Bromobenzotrifluoride** are placed on the prism of the refractometer.
- Measurement: The instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs. The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded, as the refractive index is temperature-dependent.

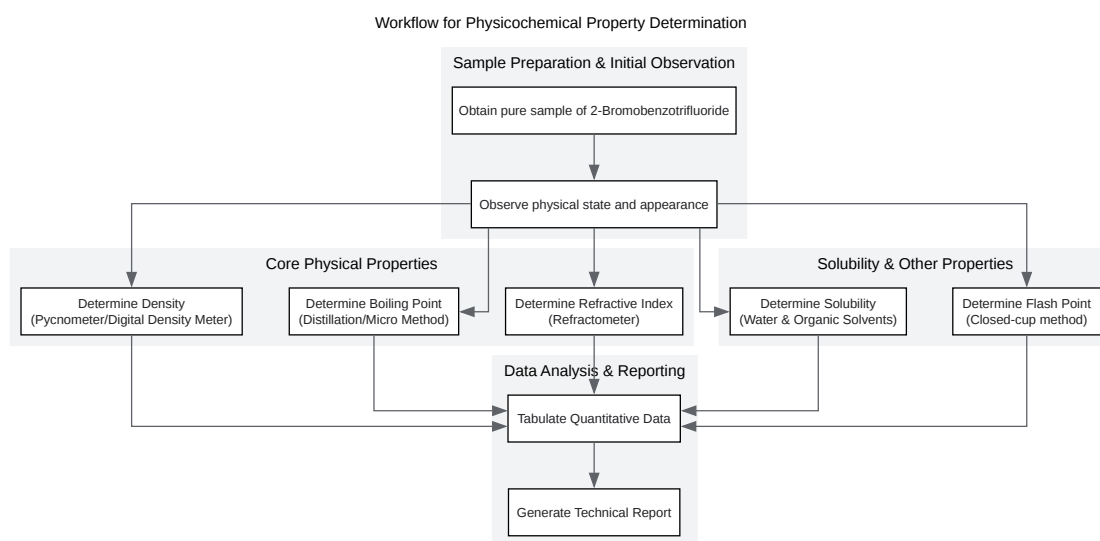
Determination of Solubility

The solubility of **2-Bromobenzotrifluoride** in various solvents can be determined by the following method.^[6]

- Preparation: A known volume of the solvent (e.g., water, ethanol, acetone) is placed in a vial at a constant temperature.
- Titration: **2-Bromobenzotrifluoride** is added dropwise to the solvent with constant stirring until a persistent cloudiness (for insoluble/partially soluble) or saturation is observed.
- Quantification: The amount of solute added is determined to express the solubility, often in terms of g/100 mL of solvent. For immiscible liquids, the formation of two distinct layers indicates insolubility.^[6]

Experimental Workflow Visualization

The following diagram illustrates a logical workflow for the experimental determination of the physicochemical properties of a liquid compound like **2-Bromobenzotrifluoride**.



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Caption: Experimental workflow for determining physicochemical properties.

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